

Safeguarding Your Research: A Guide to Handling 1-Hydroxyguanidine Sulfate

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Compound of Interest

Compound Name: 1-Hydroxyguanidine sulfate

Cat. No.: B15565091

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for handling **1-Hydroxyguanidine sulfate**, a compound with potential applications in pharmaceutical research. Adherence to these procedures is critical to mitigate risks and ensure the integrity of your work.

While the toxicological properties of **1-Hydroxyguanidine sulfate** have not been fully investigated, it is recommended to handle it with caution.^[1] The compound may be harmful if swallowed, inhaled, or absorbed through the skin and may cause irritation to the eyes, skin, and respiratory tract.^[1]

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment to be used when handling **1-Hydroxyguanidine sulfate**. It is crucial to always wear the appropriate PPE to prevent exposure.

PPE Category	Specification	Rationale
Eye and Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][2]	To protect against potential splashes and dust particles that may cause eye irritation. [1]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[2] This includes impervious, fire/flame-resistant clothing and gloves.[3]	To prevent skin contact, which may cause irritation or absorption of the chemical.[1]
Respiratory Protection	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant a respirator's use.[1] A type N95 (US) or type P1 (EN 143) respirator is recommended.	To protect against inhalation of dust, which may cause respiratory tract irritation.[1]

Operational Plan: Handling and Storage

Proper handling and storage are essential to maintain the stability of **1-Hydroxyguanidine sulfate** and the safety of the laboratory environment.

Procedure	Guidelines
Handling	Use with adequate ventilation.[1] Minimize dust generation and accumulation.[1] Avoid contact with eyes, skin, and clothing.[1] Wash hands thoroughly after handling.[1] Remove and wash contaminated clothing before reuse.[1]
Storage	Keep the container tightly closed when not in use.[1] Store in a dry, cool, and well-ventilated place.[3] The recommended storage temperature is refrigerated, between 2-8°C (36-46°F) or below 4°C (39°F).[1]

Disposal Plan

Dispose of **1-Hydroxyguanidine sulfate** and its containers in accordance with all applicable local, state, and federal regulations.

Waste Type	Disposal Method
Unused/Waste Product	All waste must be handled in accordance with local, state, and federal regulations.[4] Options may include disposal at a licensed chemical destruction plant or through controlled incineration.[3] Do not allow the material to enter drains or water courses.[4]
Contaminated Containers	Puncture containers to prevent re-use and dispose of them at an authorized landfill.[4] Ensure containers are clearly labeled and free from leaks.[4]

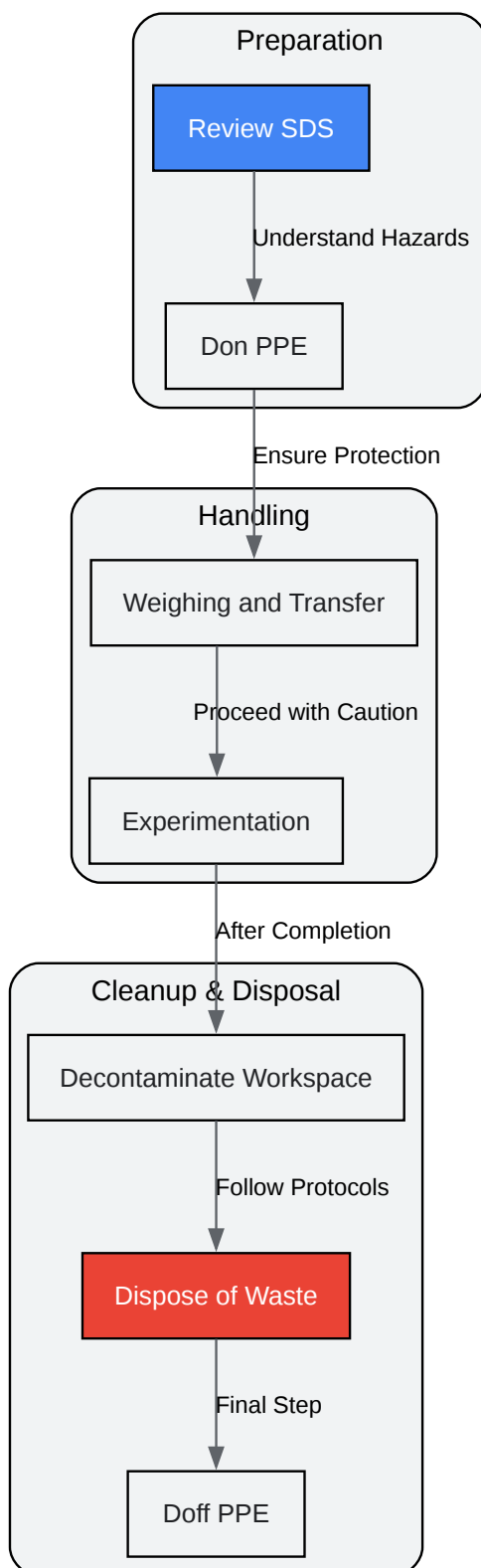
Emergency First-Aid Procedures

In case of exposure, follow these first-aid measures immediately.

Exposure Route	First-Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes.[1] Get medical aid.[1]
Skin Contact	Flush skin with plenty of water.[1] Remove contaminated clothing and shoes.[1] Get medical aid if irritation develops and persists.[1]
Inhalation	If inhaled, remove to fresh air.[1] If not breathing, give artificial respiration.[1] If breathing is difficult, give oxygen.[1] Get medical aid.[1]
Ingestion	If swallowed, do not induce vomiting unless directed to do so by medical personnel.[1] Never give anything by mouth to an unconscious person.[1] Get medical aid.[1]

Workflow for Handling 1-Hydroxyguanidine Sulfate

The following diagram outlines the standard procedure for safely handling **1-Hydroxyguanidine sulfate** in a laboratory setting.



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References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. fishersci.com [fishersci.com]
- 3. targetmol.com [targetmol.com]
- 4. datasheets.scbt.com [datasheets.scbt.com]
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